

An In-Depth Technical Guide to 4-Bromophenyl chloroacetate

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Compound of Interest

Compound Name: 4-Bromophenyl chloroacetate

CAS No.: 36559-93-0

Cat. No.: B1267333

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Bromophenyl chloroacetate**, a versatile bifunctional reagent with significant potential in organic synthesis and pharmaceutical drug development. As a Senior Application Scientist, this document synthesizes established chemical principles with practical, field-proven insights to offer a thorough understanding of this compound's synthesis, characterization, and application.

Chemical Identity and Properties

4-Bromophenyl chloroacetate is an ester derived from 4-bromophenol and chloroacetic acid. The presence of both a reactive chloroacetyl group and a brominated phenyl ring makes it a valuable intermediate for introducing these functionalities into more complex molecules.

Table 1: Physicochemical Properties of **4-Bromophenyl chloroacetate**

Property	Value	Source
CAS Number	36559-93-0	N/A
Molecular Formula	C ₈ H ₆ BrClO ₂	N/A
Molecular Weight	249.49 g/mol	N/A
Appearance	White to off-white crystalline powder (predicted)	N/A
Melting Point	Not readily available; likely a low-melting solid	N/A
Boiling Point	Not readily available; decomposition may occur at high temperatures	N/A
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, acetone). Insoluble in water.	N/A

Synthesis of 4-Bromophenyl chloroacetate: A Protocol Guided by Mechanistic Insight

The most direct and efficient synthesis of **4-bromophenyl chloroacetate** is the esterification of 4-bromophenol with chloroacetyl chloride. This reaction proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the phenolic oxygen of 4-bromophenol attacks the electrophilic carbonyl carbon of chloroacetyl chloride. The subsequent collapse of the tetrahedral intermediate and expulsion of the chloride leaving group yields the desired ester. The use of a non-nucleophilic base, such as triethylamine or pyridine, is crucial to neutralize the hydrochloric acid byproduct, which would otherwise protonate the starting materials and impede the reaction.

Experimental Protocol: Synthesis of 4-Bromophenyl chloroacetate

Materials:

- 4-Bromophenol (1.0 eq)
- Chloroacetyl chloride (1.1 eq)
- Triethylamine (1.2 eq)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Procedure:

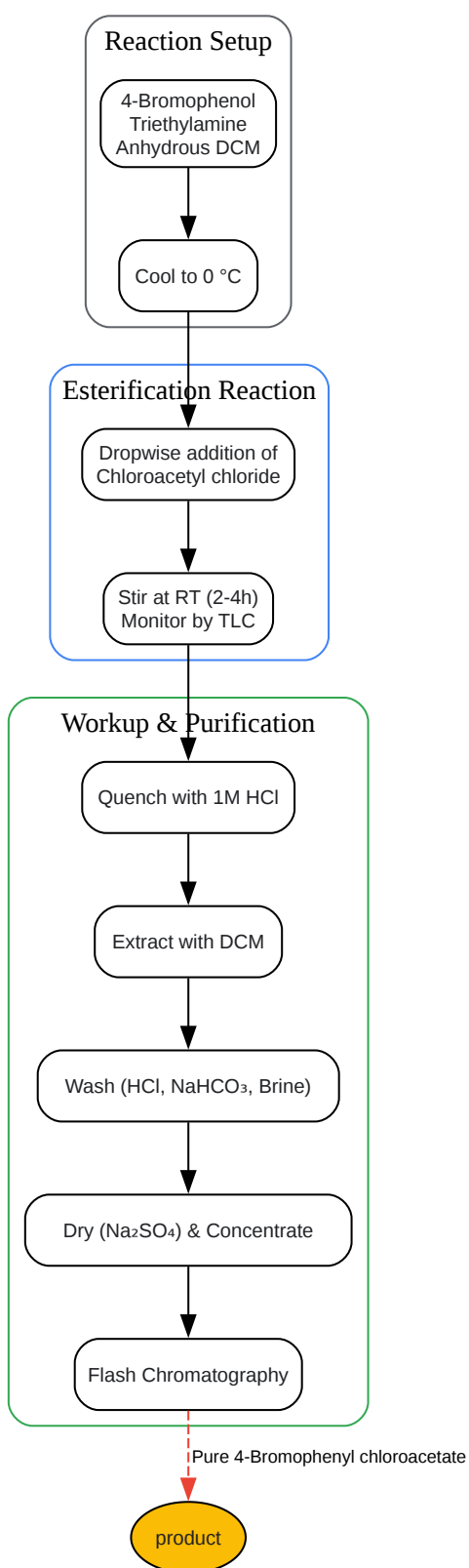
- To a flame-dried round-bottom flask under an inert atmosphere (nitrogen or argon), add 4-bromophenol and anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add triethylamine to the stirred solution.
- Add chloroacetyl chloride dropwise to the reaction mixture at 0 °C. The addition should be controlled to maintain the temperature below 5 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding 1 M HCl.

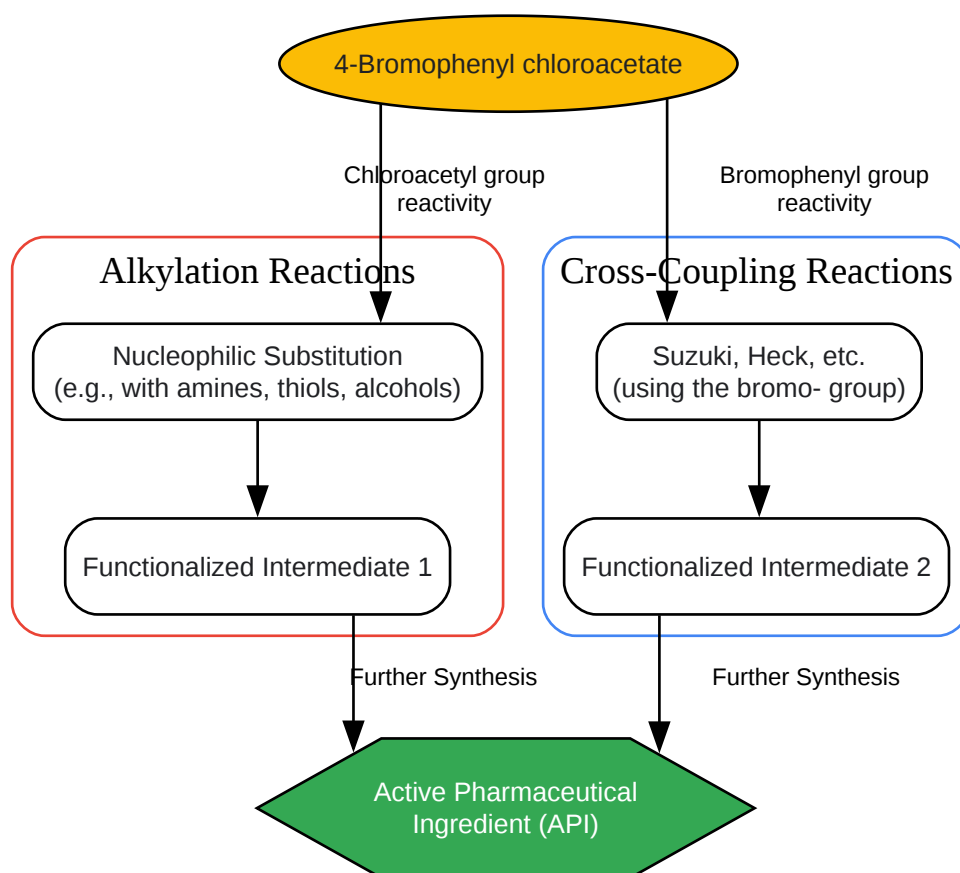
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with 1 M HCl, saturated NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **4-bromophenyl chloroacetate** as a white to off-white solid.

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** Chloroacetyl chloride is highly reactive towards water, leading to the formation of chloroacetic acid. Therefore, anhydrous solvents and a dry atmosphere are essential to prevent this side reaction and maximize the yield of the desired ester.
- **Use of a Base:** Triethylamine acts as a scavenger for the HCl produced during the reaction. This prevents the protonation of the 4-bromophenol and the triethylamine itself, ensuring the nucleophilicity of the phenol is maintained for the esterification reaction to proceed efficiently.
- **Controlled Addition at 0 °C:** The reaction is exothermic. Slow, dropwise addition of the highly reactive chloroacetyl chloride at a low temperature helps to control the reaction rate, prevent the formation of side products, and ensure safety.
- **Aqueous Workup:** The series of washes with acidic, basic, and neutral solutions effectively removes unreacted starting materials, the triethylammonium chloride salt, and other water-soluble impurities.

Diagram 1: Synthesis Workflow of **4-Bromophenyl chloroacetate**





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